

Essential Safety and Logistical Information for Handling Hexyl Acrylate

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Compound of Interest

Compound Name: Hexyl acrylate

Cat. No.: B147018

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This guide provides crucial procedural information for the safe handling and disposal of **Hexyl acrylate** in a laboratory setting, designed for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for minimizing risks and ensuring a safe research environment.

Hazard Summary

Hexyl acrylate is a combustible liquid that can cause skin irritation, allergic skin reactions, and respiratory irritation.[1][2][3] It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Personal Protective Equipment (PPE) and Exposure Control

Proper selection and use of PPE are the primary defense against exposure to **Hexyl acrylate**. Engineering controls, such as adequate ventilation, are also critical.[4]

Exposure Control Parameter	Specification	Source
Occupational Exposure Limits	No value has been assigned by Safe Work Australia.	[1]
Flash Point	68.33°C (155°F)	
Glove Material	Nitrile or Butyl rubber is recommended. Natural rubber is not advised due to observed penetration by similar acrylate compounds.	
Eye Protection	Chemical safety goggles or a face shield compliant with OSHA 29 CFR 1910.133 or European Standard EN166.	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge is necessary if inhalation risk is present or if working in a poorly ventilated area.	
Body Protection	A lab coat or chemical-resistant apron and closed-toe shoes are required.	

Safe Handling and Storage Protocol

Handling:

- Ventilation: Always handle **Hexyl acrylate** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing. Avoid inhaling vapors or mists.

- Ignition Sources: Keep the chemical away from heat, sparks, and open flames as it is a combustible liquid.
- Hygiene: Wash hands thoroughly after handling. Contaminated work clothing should not be allowed out of the workplace.

Storage:

- Container: Keep the container tightly closed when not in use.
- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight and incompatible materials such as strong oxidizing agents, acids, and bases.
- Segregation: Store away from foodstuffs.

Spill and Disposal Plan

Spill Response:

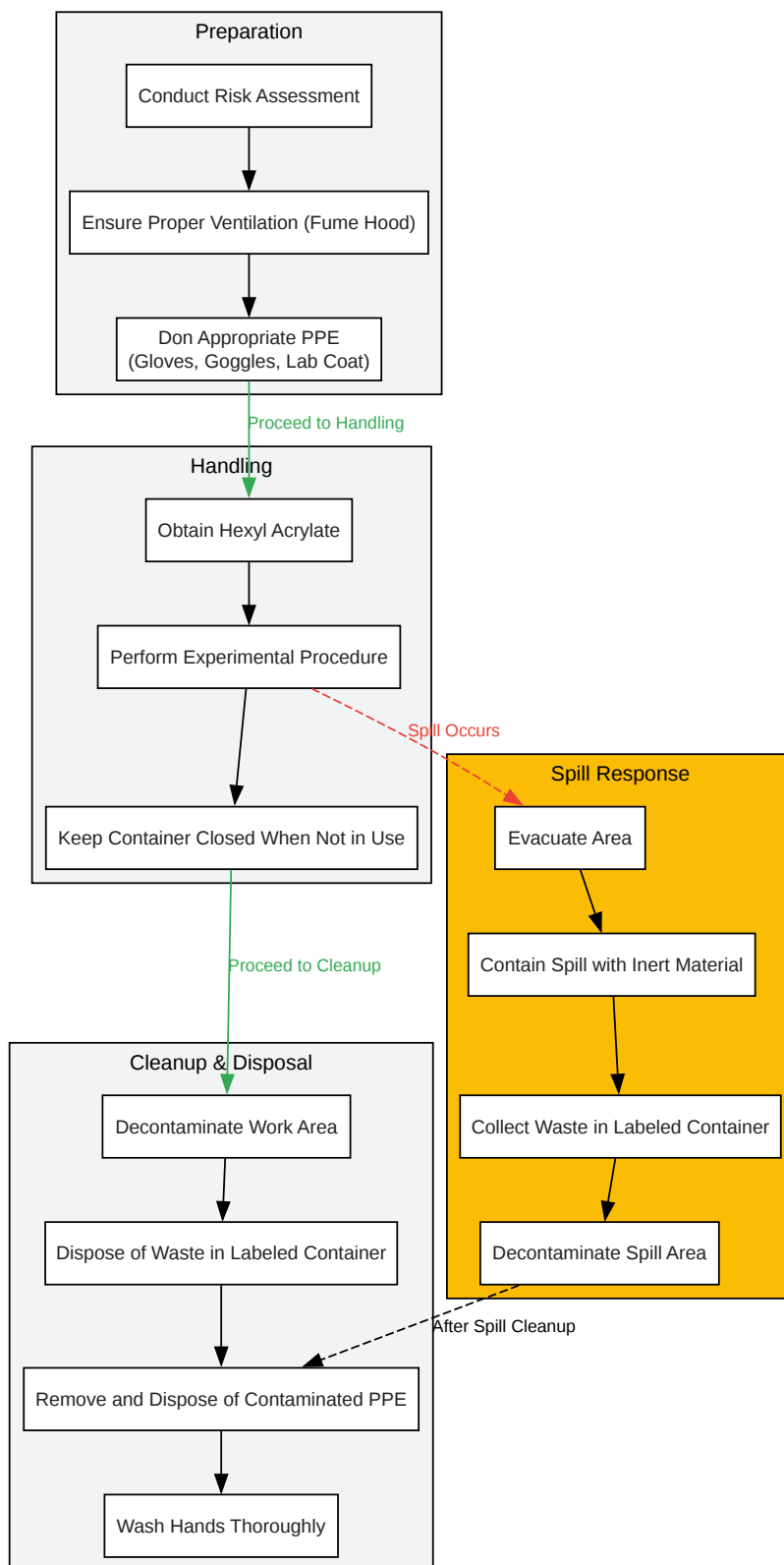
- Evacuate: For large spills, clear the area of all personnel.
- Ventilate: Increase ventilation to the area.
- Containment: Prevent the spill from entering drains or waterways.
- Absorption: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
- Collection: Use spark-proof tools to collect the absorbed material and place it into a properly labeled, sealed container for disposal.

Disposal:

- Dispose of waste **Hexyl acrylate** and contaminated materials in accordance with all applicable federal, state, and local regulations. Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.

Experimental Workflow for Handling Hexyl Acrylate

The following diagram outlines the logical workflow for the safe handling of **Hexyl acrylate** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Hexyl Acrylate**.

Disclaimer: This information is intended for guidance and educational purposes only. Always refer to the specific Safety Data Sheet (SDS) for **Hexyl acrylate** and follow all institutional and regulatory safety protocols.

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References

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